

(R)-N-Boc-3-morpholinecarbaldehyde molecular weight

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Compound of Interest

Compound Name: (R)-N-Boc-3-morpholinecarbaldehyde

CAS No.: 1257850-86-4

Cat. No.: B599224

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An In-Depth Technical Guide to **(R)-N-Boc-3-morpholinecarbaldehyde**: A Chiral Building Block for Advanced Drug Discovery

Executive Summary

(R)-N-Boc-3-morpholinecarbaldehyde is a pivotal chiral building block in modern medicinal chemistry and pharmaceutical development. Its unique structural combination—a stereochemically defined morpholine scaffold, a reactive aldehyde functional group, and a stable Boc-protecting group—renders it an invaluable intermediate for the synthesis of complex, high-value molecules. This guide provides an in-depth analysis of its physicochemical properties, strategic applications, and the underlying chemical principles that make it a cornerstone in the development of next-generation therapeutics, particularly kinase inhibitors and agents active in the central nervous system (CNS).

Core Physicochemical & Structural Properties

(R)-N-Boc-3-morpholinecarbaldehyde, with the IUPAC name tert-butyl (3R)-3-formylmorpholine-4-carboxylate, is characterized by a precise arrangement of atoms that

dictates its reactivity and utility. The morpholine ring, a saturated heterocycle containing both an ether linkage and a secondary amine (protected here as a Boc-carbamate), offers a favorable combination of polarity and structural rigidity. This often improves the pharmacokinetic properties of a parent drug molecule, such as solubility and metabolic stability. [\[1\]\[2\]](#)

The (R)-stereocenter is critical, as biological systems are inherently chiral. The ability to introduce a specific enantiomer allows for the selective targeting of enzymes or receptors, minimizing off-target effects and reducing the potential for toxicity associated with an inactive or detrimental enantiomer. The aldehyde group serves as a versatile chemical handle for a wide array of synthetic transformations, while the tert-butyloxycarbonyl (Boc) group provides robust protection for the morpholine nitrogen, which can be selectively removed under specific acidic conditions.[\[3\]](#)

A summary of its key quantitative data is presented below:

Property	Value	Source(s)
Molecular Weight	215.25 g/mol	[3][4]
Molecular Formula	C ₁₀ H ₁₇ NO ₄	[3][4][5]
CAS Number	1257850-86-4	[3][5]
IUPAC Name	tert-butyl (3R)-3-formylmorpholine-4-carboxylate	N/A (Standard Nomenclature)
Purity	Typically ≥96%	[5]
SMILES	<chem>CC(C)(C)OC(=O)N1CCOC[C@H]1C=O</chem>	N/A (Standard Representation)
InChI Key	MOLHQYMJBRBXAN-QMMMGPBSA-N	[5]

Strategic Importance in Synthesis and Drug Discovery

The value of **(R)-N-Boc-3-morpholinecarbaldehyde** lies not just in its structure, but in its strategic application as a versatile synthetic intermediate.

The Morpholine Scaffold in CNS Drug Design

The morpholine ring is a privileged scaffold in drug discovery, particularly for agents targeting the central nervous system.^[1] Its physicochemical properties—a well-balanced lipophilic-hydrophilic profile and a flexible chair-like conformation—can enhance a molecule's ability to cross the blood-brain barrier (BBB).^{[1][2]} The weak basicity of the nitrogen atom and the presence of the oxygen atom allow for a variety of interactions that can improve solubility and permeability, critical factors for CNS drug efficacy.^{[1][2]} In drug candidates, the morpholine moiety can serve three primary roles:

- **Enhancing Potency:** By directly interacting with the target protein.
- **Acting as a Scaffold:** Correctly orienting other pharmacophoric elements.
- **Modulating Pharmacokinetics:** Improving absorption, distribution, metabolism, and excretion (ADME) profiles.^{[1][2]}

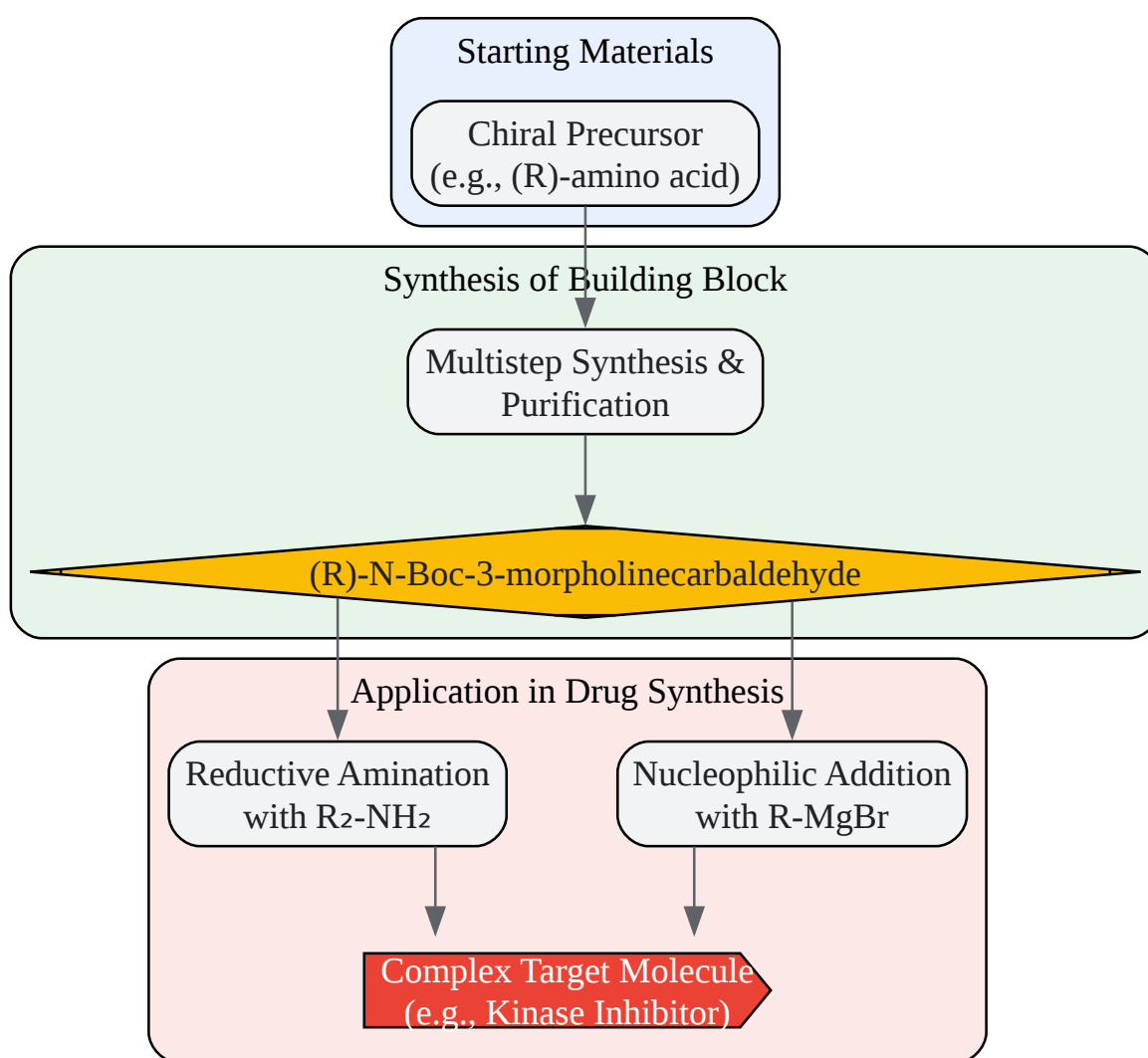
The Role of Chirality and the Aldehyde Handle

The defined (R)-configuration makes this compound essential for asymmetric synthesis, enabling the production of enantiomerically pure drugs.^[3] The aldehyde functional group is a linchpin for building molecular complexity through several key reactions:

- **Reductive Amination:** A powerful and widely used method to form carbon-nitrogen bonds, allowing the introduction of diverse amine-containing fragments.
- **Nucleophilic Addition:** Reactions with Grignard reagents, organolithium compounds, or other nucleophiles to form secondary alcohols, providing a new stereocenter and further opportunities for functionalization.

- Wittig and Related Olefinations: To construct carbon-carbon double bonds, extending the molecular framework.

The workflow below illustrates the central role of this building block in a synthetic pathway.



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Caption: Synthetic workflow from a chiral precursor to the target molecule.

Experimental Protocol: Reductive Amination

This protocol provides a representative, self-validating methodology for using **(R)-N-Boc-3-morpholinecarbaldehyde** in a reductive amination reaction, a cornerstone transformation in

drug development. The causality behind each step is explained to ensure reproducibility and understanding.

Objective: To synthesize a secondary amine by coupling **(R)-N-Boc-3-morpholinecarbaldehyde** with a primary amine (R-NH₂).

Materials:

- **(R)-N-Boc-3-morpholinecarbaldehyde** (1.0 eq)
- Primary Amine (e.g., benzylamine, 1.1 eq)
- Sodium Triacetoxyborohydride (NaBH(OAc)₃, 1.5 eq)
- Dichloromethane (DCM), anhydrous
- Acetic Acid (catalytic, ~0.1 eq)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous Magnesium Sulfate (MgSO₄)
- Rotary Evaporator
- Thin Layer Chromatography (TLC) plates (silica gel)

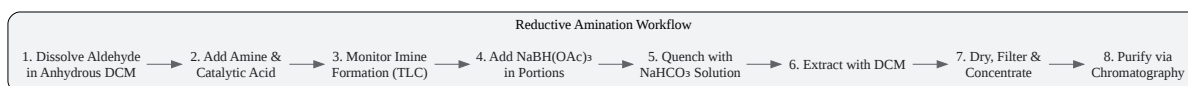
Step-by-Step Methodology:

- Reaction Setup (Inert Atmosphere):
 - Action: To a flame-dried, round-bottom flask under an inert atmosphere (Nitrogen or Argon), add **(R)-N-Boc-3-morpholinecarbaldehyde** (1.0 eq) and dissolve in anhydrous DCM.
 - Causality: Anhydrous conditions are crucial as the intermediate imine is susceptible to hydrolysis. An inert atmosphere prevents side reactions with atmospheric oxygen or

moisture.

- Imine Formation:
 - Action: Add the primary amine (1.1 eq) and a catalytic amount of acetic acid to the solution. Stir at room temperature for 30-60 minutes.
 - Causality: The acid catalyzes the formation of the iminium ion intermediate, which is the electrophile in the subsequent reduction step. A slight excess of the amine drives the equilibrium towards imine formation. Progress is monitored by TLC to confirm consumption of the starting aldehyde.
- Reduction:
 - Action: Add sodium triacetoxyborohydride (1.5 eq) portion-wise to the reaction mixture.
 - Causality: $\text{NaBH}(\text{OAc})_3$ is a mild and selective reducing agent, ideal for reducing the iminium ion in the presence of the Boc-protecting group's ester functionality. Adding it portion-wise helps control any potential exotherm. The reaction is stirred until TLC indicates the formation of the product is complete.
- Work-up and Quenching:
 - Action: Carefully quench the reaction by adding saturated NaHCO_3 solution. Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
 - Causality: The basic NaHCO_3 solution neutralizes the acetic acid and quenches any remaining reducing agent. Extraction isolates the organic product from inorganic salts.
- Purification:
 - Action: Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure using a rotary evaporator.
 - Causality: The brine wash removes residual water. MgSO_4 is a drying agent that removes all traces of water from the organic solvent. Concentration yields the crude product.
- Final Purification and Validation:

- Action: Purify the crude product via flash column chromatography on silica gel.
- Causality: Chromatography separates the desired secondary amine product from unreacted starting materials and byproducts. The final product's identity and purity should be confirmed using analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.



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Caption: Step-by-step workflow for reductive amination.

Conclusion

(R)-N-Boc-3-morpholinecarbaldehyde is more than a simple chemical reagent; it is an enabling tool for innovation in drug discovery. Its well-defined stereochemistry, versatile reactivity, and the proven benefits of its morpholine core provide medicinal chemists with a reliable and powerful building block for constructing novel and effective therapeutics. Understanding its properties and the logic behind its application is fundamental for researchers aiming to tackle complex synthetic challenges in the pursuit of new medicines.

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